

2-Bromoaniline: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: 2-Bromoaniline

Cat. No.: B046623

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **2-bromoaniline** in a laboratory setting. The following sections detail its physicochemical properties, associated hazards, recommended safety protocols, and emergency procedures to ensure the well-being of laboratory personnel and to maintain a safe research environment.

Chemical and Physical Properties

2-Bromoaniline is a solid that can appear in shades of brown, yellow, or red.^[1] It is characterized by the following properties:

Property	Value	References
Molecular Formula	C ₆ H ₆ BrN	[1][2][3]
Molecular Weight	172.02 g/mol	[1][2][3]
Appearance	Brown, yellow, red, or brown solid	[1][4][5]
Melting Point	29-31 °C (84.2-87.8 °F)	[1][3]
Boiling Point	229 °C (444.2 °F) at 760 mmHg	[1][3]
Flash Point	>110 °C (>230 °F)	[3]
Density	1.578 g/cm ³	[1][3]
Vapor Pressure	30 mbar @ 120 °C; 0.22 hPa @ 25 °C	[1][3]
Water Solubility	Insoluble	[1][3]
log Pow (Octanol/Water Partition Coefficient)	2.11	[6]

Hazard Identification and Toxicity

2-Bromoaniline is classified as a hazardous substance and requires careful handling. The primary health hazards are acute toxicity through various exposure routes and the potential for organ damage with repeated exposure.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[2][6][7]
- Acute Toxicity, Dermal (Category 3): Toxic in contact with skin.[2][6][7]
- Specific Target Organ Toxicity – Repeated Exposure (Category 2): May cause damage to organs through prolonged or repeated exposure.[2][6][7]

- Hazardous to the Aquatic Environment, Long-term (Chronic) - Category 2: Toxic to aquatic life with long lasting effects.[2][3]

Potential Health Effects:

- Inhalation: Harmful if inhaled, causing respiratory tract irritation.[1]
- Skin Contact: Toxic if absorbed through the skin, causing skin irritation.[1][2]
- Eye Contact: Causes eye irritation.[1]
- Ingestion: Harmful if swallowed.[1][2]
- Methemoglobinemia: A significant risk associated with **2-bromoaniline** is the formation of methemoglobin in the blood, which can lead to cyanosis (a bluish discoloration of the skin), headache, dizziness, and in severe cases, asphyxia. The onset of symptoms may be delayed.[1][5]

Toxicity Data:

Parameter	Value	Species	References
LD50 (Oral)	No data available	-	[6][8]
LD50 (Dermal)	No data available	-	[6][8]
LC50 (Inhalation)	No data available	-	[6][8]
EC50 (Daphnia magna)	3 mg/L (48h)	Water flea	[9]

Safe Handling and Storage

To minimize exposure and ensure safety, the following handling and storage procedures must be strictly followed.

Engineering Controls:

- Work with **2-bromoaniline** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[1][3]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) must be worn. A lab coat or other protective clothing is required to prevent skin contact.[1][6]
- Respiratory Protection: If working outside a fume hood or if dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1][6]

Handling Procedures:

- Avoid all contact with eyes, skin, and clothing.[1][6]
- Do not breathe dust, fumes, or vapors.[1][3]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1]
- Keep away from heat, sparks, and open flames.[1]

Storage:

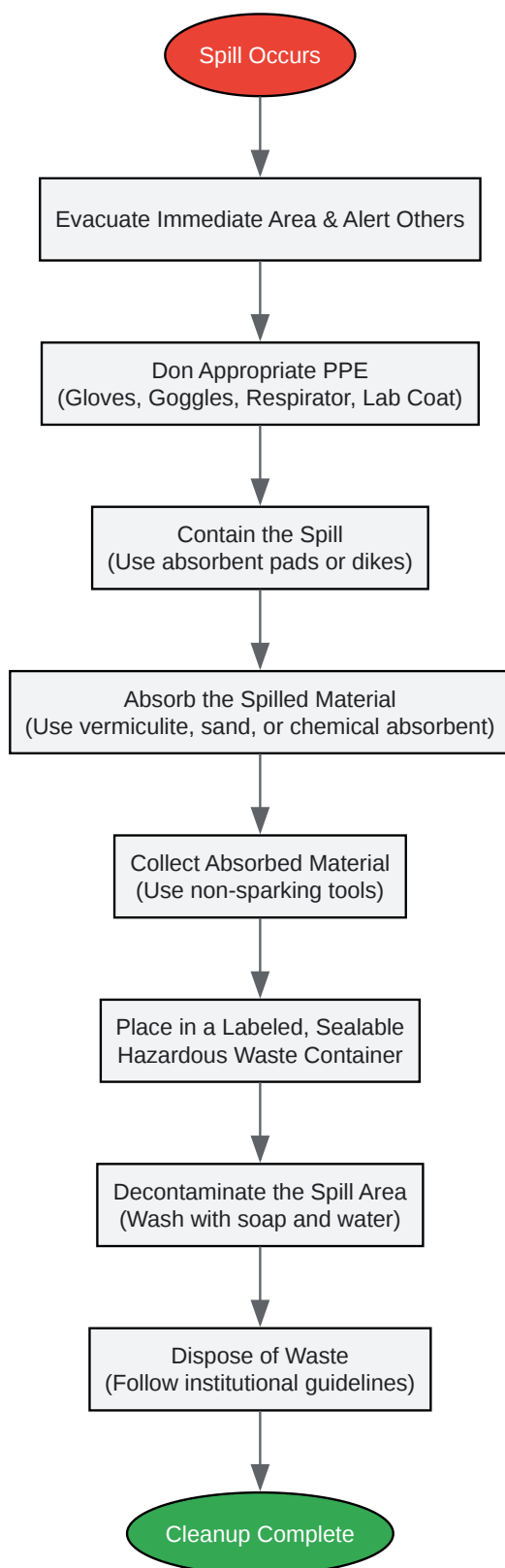
- Store in a cool, dry, and well-ventilated area.[1][6]
- Keep containers tightly closed when not in use.[6]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[1][3][6]

Emergency Procedures

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)
- Note to Physician: For methemoglobinemia, consider administering methylene blue and oxygen.[\[1\]](#)

Accidental Release Measures: In the event of a spill, follow the established cleanup protocol.



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Caption: Workflow for handling a **2-bromoaniline** spill.

Experimental Protocols

2-Bromoaniline is a common intermediate in organic synthesis. Below are examples of experimental procedures involving bromoanilines, illustrating typical handling in a laboratory context.

Example 1: Synthesis of **2-Bromoaniline** via Reduction of 2-Nitrobromobenzene[\[10\]](#)

This procedure involves the reduction of a nitro group to an amine, a common transformation in medicinal and materials chemistry.

- **Setup:** In a 100 mL three-neck flask equipped with a stirrer and reflux condenser, add 0.7 g of iron powder and 30 mL of water.
- **Heating:** Heat the mixture with stirring to 80°C.
- **Acidification:** Slowly add 0.1 mL of hydrobromic acid and continue heating to 100°C.
- **Addition of Starting Material:** Dissolve 0.5 g of 2-nitrobromobenzene in 5 mL of anhydrous ethanol and add it to the reaction flask.
- **Reaction:** Reflux the mixture at 100°C for 2.5 hours.
- **Workup:** Cool the reaction to room temperature. Adjust the pH to be alkaline.
- **Isolation:** Filter the solid product. Dissolve the filter cake in anhydrous ethanol and filter again.
- **Purification:** Evaporate the ethanol from the filtrate to obtain the **2-bromoaniline** product.

Example 2: Buchwald-Hartwig Amination of an Aryl Halide[\[11\]](#)

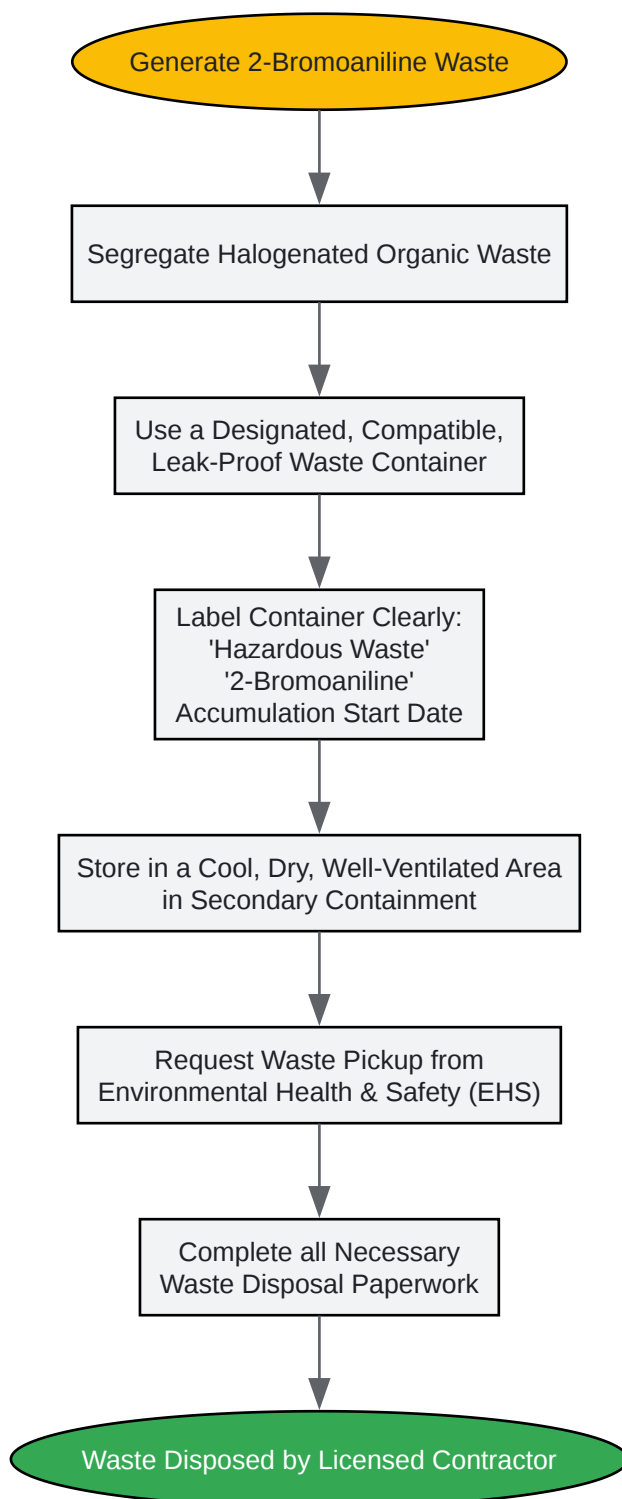
The Buchwald-Hartwig amination is a powerful palladium-catalyzed cross-coupling reaction for forming C-N bonds. While the specific protocol provided is general, **2-bromoaniline** can act as the amine coupling partner.

- **Inert Atmosphere:** All manipulations should be performed under an inert atmosphere (e.g., nitrogen or argon) using Schlenk techniques.

- **Reaction Vessel:** To a flame-dried Schlenk tube or reaction vial, add the aryl halide (1.0 mmol), the amine (e.g., **2-bromoaniline**, 1.2 mmol), a palladium catalyst (e.g., Pd₂(dba)₃, 0.01-0.05 mmol), a phosphine ligand (e.g., XPhos, 0.02-0.1 mmol), and a base (e.g., NaOtBu, 1.4 mmol).
- **Solvent:** Add anhydrous, degassed solvent (e.g., toluene or dioxane, 5 mL) via syringe.
- **Reaction:** Heat the reaction mixture to the specified temperature (typically 80-110°C) and stir for the designated time (typically 2-24 hours).
- **Monitoring:** Monitor the reaction progress by TLC or GC-MS.
- **Workup:** Upon completion, cool the reaction to room temperature, quench with water or a saturated aqueous solution of ammonium chloride, and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Disposal Considerations

2-Bromoaniline and any materials contaminated with it must be disposed of as hazardous waste.^[6] Adherence to local, state, and federal regulations is mandatory.



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Caption: Workflow for the proper disposal of **2-bromoaniline** waste.

Disposal Procedure:

- Collection: Collect waste **2-bromoaniline** and contaminated materials (e.g., gloves, absorbent pads, glassware) in a designated, properly labeled, and sealed container.
- Labeling: Clearly label the container as "Hazardous Waste" and include the chemical name "**2-Bromoaniline**".
- Storage: Store the waste container in a designated, secure area, away from incompatible materials.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company. Do not dispose of **2-bromoaniline** down the drain or in the regular trash.

By adhering to the guidelines outlined in this document, researchers can safely handle **2-bromoaniline**, minimizing risks to themselves and the environment. Always consult the most recent Safety Data Sheet (SDS) for **2-bromoaniline** before use.

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